

# In-Depth Technical Guide to the Safe Handling of Catechol-13C6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Catechol-13C6

Cat. No.: B142630

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This guide provides comprehensive safety and handling information for **Catechol-13C6**. Given that **Catechol-13C6** is an isotopically labeled version of catechol, its chemical and toxicological properties are considered analogous to the unlabeled compound. Therefore, the safety data and handling procedures outlined in this document are based on the well-established data for catechol.

## Hazard Identification and Classification

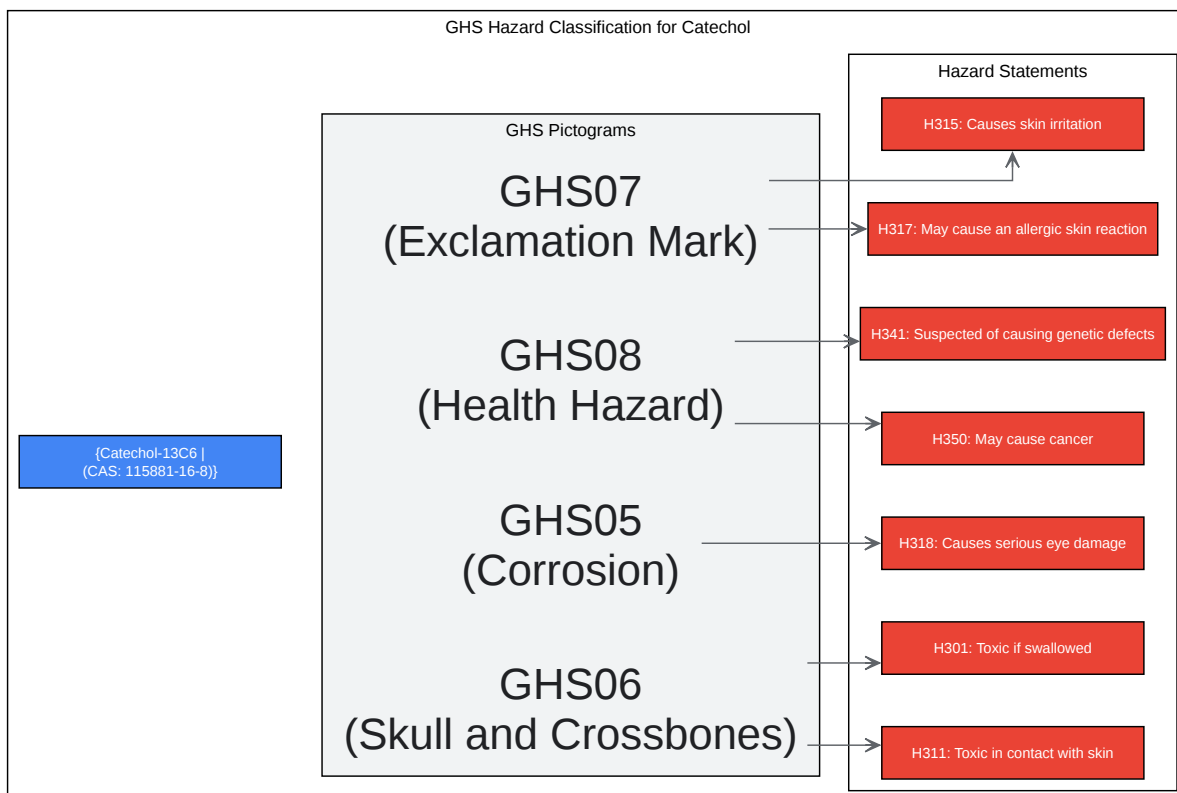
Catechol is a hazardous substance that presents significant health risks upon exposure. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating these hazards.

GHS Classification of Catechol

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[1]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[1]
Skin Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage	1	H318: Causes serious eye damage.[1]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.[1]
Carcinogenicity	1B	H350: May cause cancer.[1]

#### GHS Pictograms:

- Skull and Crossbones: Indicates acute toxicity (fatal or toxic).
- Corrosion: Represents the risk of serious eye damage or skin corrosion.
- Health Hazard: Denotes carcinogenicity, mutagenicity, reproductive toxicity, respiratory sensitizer, target organ toxicity, or aspiration toxicity.
- Exclamation Mark: Indicates irritant (skin and eye), skin sensitizer, acute toxicity (harmful), narcotic effects, or respiratory tract irritation.



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Caption: GHS Hazard Classification and Pictograms for Catechol.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Catechol-13C6** is crucial for its safe handling and storage.

Property	Value
CAS Number	120-80-9 (for unlabeled Catechol)
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>2</sub>
Molecular Weight	110.11 g/mol
Appearance	Colorless, crystalline solid
Odor	Slight phenolic odor
Melting Point	105 °C (221 °F)[2]
Boiling Point	245.5 °C (473.9 °F)[2]
Flash Point	127.22 °C (261 °F) - Closed Cup[2]
Specific Gravity	1.344
Solubility	Soluble in water

## Toxicological Data

Catechol is acutely toxic and poses a long-term health risk as a suspected mutagen and carcinogen. The following table summarizes key toxicological data.

Toxicity Metric	Value	Species
LD50 Oral	260 mg/kg	Rat[1]
LD50 Dermal	800 mg/kg	Rabbit[1]
LC50 Inhalation	No data available	
Intraperitoneal LD50	247 mg/kg	Mouse[1]
Subcutaneous LD50	110 mg/kg	Rat[1]

## Experimental Protocols: Safe Handling Procedures

Adherence to strict experimental protocols is paramount to minimize exposure and ensure laboratory safety when working with **Catechol-13C6**.

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

- **Hand Protection:** Wear two pairs of nitrile gloves.
- **Eye Protection:** Use safety glasses with side shields or chemical safety goggles.
- **Skin and Body Protection:** A fully fastened lab coat is mandatory. For larger quantities or when there is a risk of splashing, consider Tyvek sleeves or a chemical-resistant apron.
- **Respiratory Protection:** If working outside of a certified chemical fume hood, a NIOSH-approved respirator with appropriate cartridges is required.

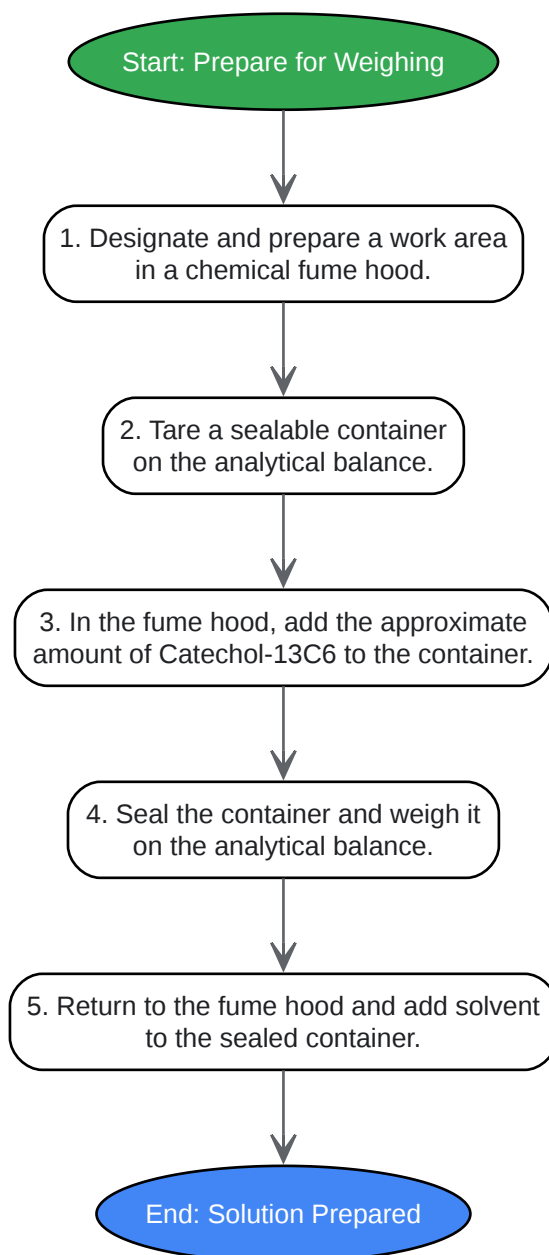
### Weighing and Dissolving Solid Catechol-13C6

The process of weighing and dissolving solid (powdered) **Catechol-13C6** presents a high risk of aerosolization and contamination.

Procedure:

- **Preparation:** Designate a specific work area within a certified chemical fume hood for handling **Catechol-13C6**. Cover the work surface with an absorbent, disposable bench liner.
- **Taring the Container:** Place a labeled, sealable container on the analytical balance and tare it.
- **Adding the Powder:** In the chemical fume hood, carefully add the approximate amount of **Catechol-13C6** to the tared container. Avoid creating dust.
- **Sealing and Weighing:** Securely close the container and move it to the analytical balance to obtain the precise weight.

- Dissolving: Return the sealed container to the chemical fume hood. Add the desired solvent to the container and seal it again before mixing.



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Caption: Standard workflow for safely weighing and dissolving solid **Catechol-13C6**.

## Waste Disposal

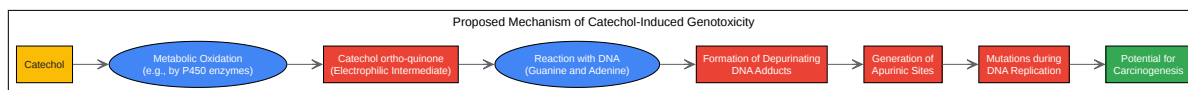
All waste contaminated with **Catechol-13C6** must be treated as hazardous waste.

- Solid Waste: Contaminated PPE, bench liners, and weighing papers should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and solvent rinses should be collected in a clearly labeled, sealed hazardous waste container. Do not dispose of **Catechol-13C6** down the drain.

## Mechanism of Toxicity: Signaling Pathway

The genotoxicity of catechol is a significant concern. Its mechanism involves metabolic activation to a reactive intermediate that can damage DNA.

Catechol can be oxidized to form catechol ortho-quinones. These quinones are electrophilic and can react with nucleophilic sites on DNA bases, primarily guanine and adenine, to form depurinating DNA adducts.[1] The formation of these adducts can lead to apurinic sites in the DNA, which, if not repaired, can result in mutations during DNA replication and potentially initiate carcinogenesis.



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Caption: Signaling pathway illustrating the genotoxic mechanism of catechol.

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
- Spill: Evacuate the area. Wear appropriate PPE and contain the spill. Absorb with an inert material and place in a sealed container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.

This technical guide is intended to provide essential safety and handling information for **Catechol-13C6**. It is not a substitute for a comprehensive risk assessment and the development of laboratory-specific Standard Operating Procedures (SOPs). Always consult the most recent Safety Data Sheet (SDS) and your institution's Environmental Health and Safety (EHS) department for guidance.

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## References

- 1. Catechol ortho-quinones: the electrophilic compounds that form depurinating DNA adducts and could initiate cancer and other diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of Catechol-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142630#safety-and-handling-of-catechol-13c6]

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